

# 4-(3,4-Dichlorophenyl)-1-tetralone molecular weight and formula

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## Compound of Interest

Compound Name: 4-(3,4-Dichlorophenyl)-1-tetralone

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## In-Depth Technical Guide: 4-(3,4-Dichlorophenyl)-1-tetralone

This guide provides core technical information regarding the chemical compound **4-(3,4-Dichlorophenyl)-1-tetralone**, a key intermediate in the synthesis of Sertraline[1][2].

## Chemical Properties

The fundamental molecular characteristics of **4-(3,4-Dichlorophenyl)-1-tetralone** are summarized below. This data is essential for researchers and scientists in drug development and chemical synthesis.

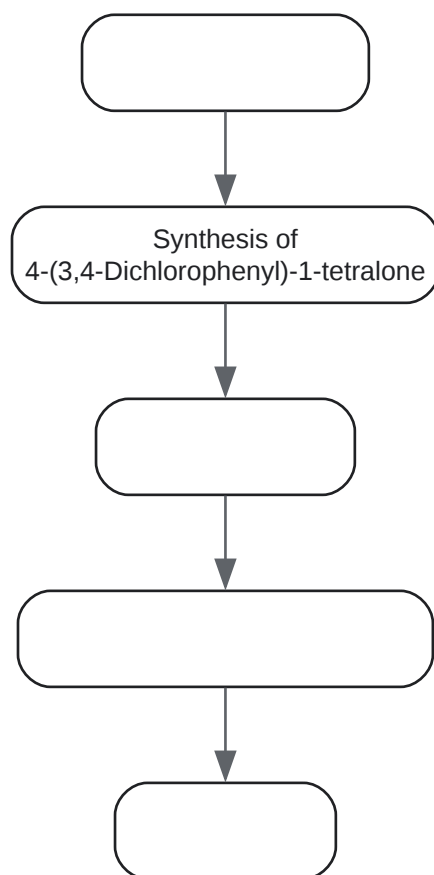
Property	Value
Molecular Formula	C <sub>16</sub> H <sub>12</sub> Cl <sub>2</sub> O[1][3][4][5][6]
Molecular Weight	291.17 g/mol [1][3][4][5][6]
IUPAC Name	4-(3,4-dichlorophenyl)-3,4-dihydro-2H-naphthalen-1-one[4][7]
Synonyms	4-(3,4-Dichlorophenyl)-3,4-dihydro-1(2H)-naphthalenone[4]
CAS Number	79560-19-3[1][2][3][7]

## Experimental Data and Protocols

Detailed experimental protocols for the synthesis and analysis of **4-(3,4-Dichlorophenyl)-1-tetralone** are beyond the scope of this immediate guide. However, it is a well-documented compound. Its synthesis is a critical step in the production of the antidepressant Sertraline[2]. The process generally involves a condensation reaction with monomethylamine to form an imine intermediate, which is then reduced[2]. Modern synthetic methods, such as direct Friedel-Crafts reactions, are being explored to improve the efficiency of its production[2].

## Logical Relationships and Workflows

The following diagram illustrates the logical position of **4-(3,4-Dichlorophenyl)-1-tetralone** within the broader context of Sertraline synthesis.



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Simplified workflow for Sertraline synthesis.

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## References

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- To cite this document: BenchChem. [4-(3,4-Dichlorophenyl)-1-tetralone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015375#4-3-4-dichlorophenyl-1-tetralone-molecular-weight-and-formula]

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